

Rotational Barrier and Conformation of Hindered Biaryls: A Technical Guide

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Compound of Interest

Compound Name: *4'-Bromo-2,6-dimethyl-1,1'-biphenyl*

CAS No.: *919104-95-3*

Cat. No.: *B14183709*

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Part 1: The Axis of Opportunity

In modern drug discovery, the "axis of evil"—uncontrolled axial chirality leading to racemization—has been rebranded as the "axis of opportunity." For researchers targeting kinases (e.g., BTK, KRAS) or designing asymmetric catalysts, understanding the rotational barrier of hindered biaryls is no longer an academic curiosity; it is a critical parameter for intellectual property, shelf-life stability, and target engagement.^[1]

This guide provides a rigorous technical framework for predicting, measuring, and manipulating the conformational dynamics of atropisomers.

Part 2: Theoretical Framework & Classification

The Physics of Atropisomerism

The rotational barrier (

) in biaryls arises primarily from the steric clash of ortho-substituents as the molecule passes through a planar transition state (TS).

- Ground State (GS): typically twisted (dihedral angle) to minimize steric repulsion.[\[1\]](#)

- Transition State (TS): typically planar (or) where ortho-substituents are eclipsed.[\[1\]](#)

The rate of interconversion () is governed by the Eyring Equation: [\[1\]](#)

Where:

- [\[1\]](#)
- : Gibbs free energy of activation.

The LaPlante Classification System

Industry standard guidelines, formalized by LaPlante et al. (Pfizer), categorize atropisomers into three stability classes based on their half-life (

) at physiological temperature (C).[\[1\]](#)

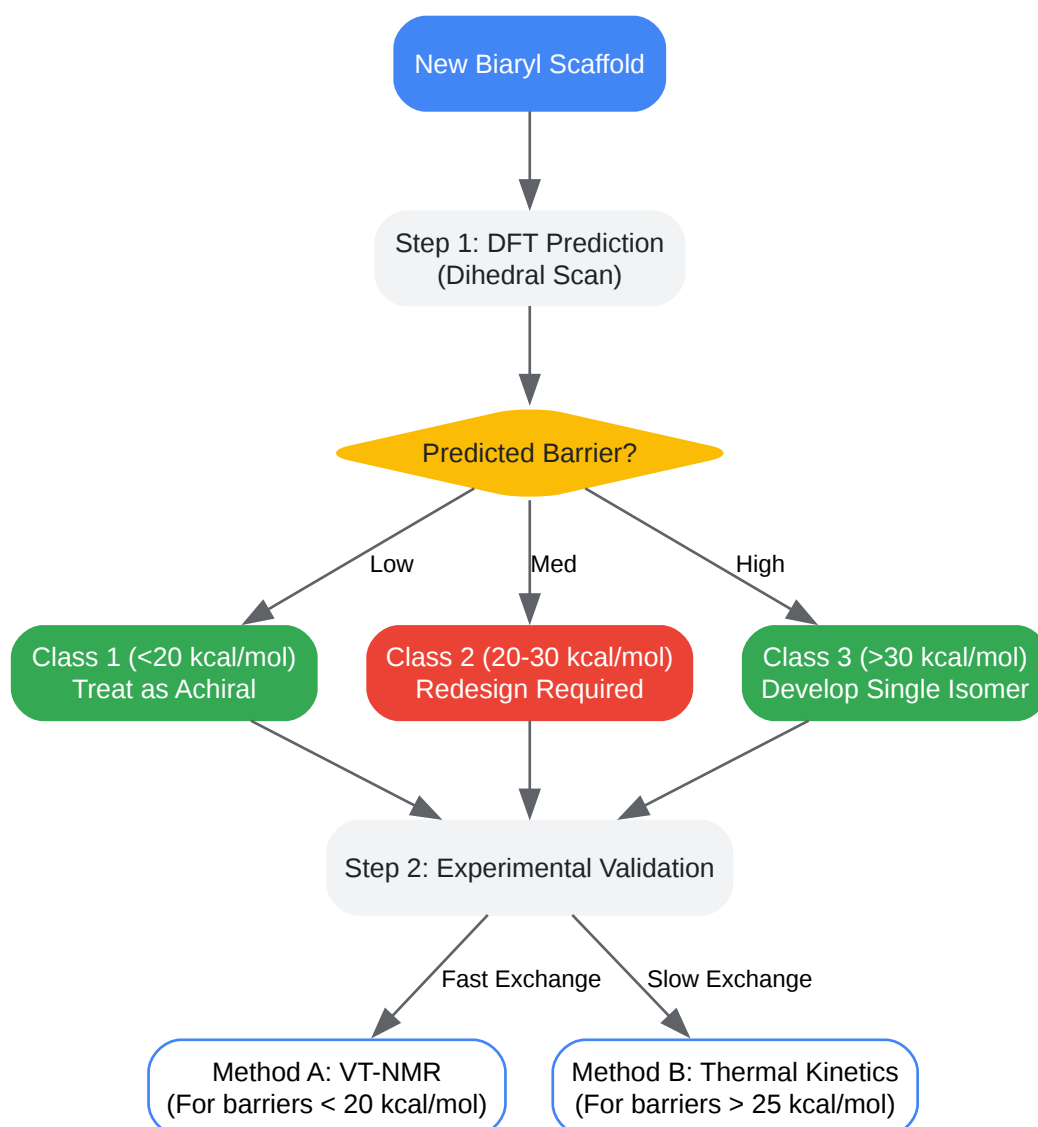
Table 1: Atropisomer Stability Classes

Class	Stability Profile	(kcal/mol)	(at 37°C)	Development Strategy
Class 1	Rapidly Equilibrating	< 20	< 60 seconds	Treat as achiral. Single average conformation in solution.
Class 2	Intermediate Instability	20 – 30	Minutes to Days	Avoid. High risk. Too stable to be achiral, too unstable to be a fixed isomer. ^[1]
Class 3	Stable Atropisomer	> 30	> 4.5 Years	Treat as chiral. Develop as a single enantiomer (e.g., Sotorasib). ^[1]

Part 3: Decision Framework & Visualization

Workflow for Atropisomer Assessment

The following decision tree outlines the logical flow for assessing a new biaryl scaffold.



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Figure 1: Strategic workflow for categorizing and validating atropisomeric scaffolds in drug discovery.

Part 4: Experimental Protocols

Protocol A: Determination of High Barriers (Class 3) via Thermal Racemization

Applicability: Stable atropisomers (

kcal/mol). Principle: An enantiopure sample is heated to accelerate rotation. The decay of enantiomeric excess (ee) is monitored over time using Chiral HPLC.[\[2\]](#)

Step-by-Step Methodology:

- Isolation: Isolate the single enantiomer (or atropisomer) using preparative Chiral HPLC/SFC. Target >99% ee.
- Preparation: Dissolve the pure atropisomer in a high-boiling, non-reactive solvent (e.g., decane, mesitylene, or DMSO for lower temps). Concentration ~1 mg/mL.
- Thermal Stress:
 - Aliquot the solution into sealed HPLC vials or NMR tubes.
 - Incubate at three distinct temperatures (e.g., 80°C, 100°C, 120°C) in a temperature-controlled block.
- Sampling: Remove aliquots at defined time points () and immediately quench by cooling to 0°C or room temperature.
- Analysis: Analyze samples via analytical Chiral HPLC to determine the enantiomeric ratio (er).
- Data Processing:
 - Calculate the rate constant of racemization () for each temperature using first-order kinetics:
(Note: because one rotation event produces the racemate).[\[1\]](#)
 - Construct an Eyring Plot (vs.) to extract

and

.^[1]

- Calculate

at 37°C (310 K).^[1]

Protocol B: Determination of Low Barriers (Class 1/2) via VT-NMR

Applicability: Rapidly interconverting atropisomers (

kcal/mol). Principle: Monitoring the coalescence of diastereotopic protons (e.g., benzylic -CH₂- or isopropyl methyls) as a function of temperature.

Step-by-Step Methodology:

- Probe Identification: Identify a "reporter" group (e.g., an isopropyl group or benzylic protons) that is diastereotopic in the slow-exchange limit (low temp) but equivalent in the fast-exchange limit (high temp).
- Sample Prep: Dissolve ~5-10 mg of compound in a deuterated solvent with a high boiling point (e.g., DMSO-
, Toluene-
, or Tetrachloroethane-
).
)
- Acquisition:
 - Cool the probe to -40°C (or until decoalescence is observed) to obtain the "frozen" spectrum. Measure the chemical shift difference (in Hz) between the split signals.
 - Gradually heat the probe in 10°C increments.

- Identify the Coalescence Temperature (): The temperature at which the two peaks merge into a single broad plateau.
- Calculation: At , the rate constant is defined by:
Substitute and into the Eyring equation to solve for .

Part 5: Computational Prediction (DFT Workflow)

Before synthesis, Density Functional Theory (DFT) provides a high-confidence estimate of stability.

Recommended Level of Theory:

- Optimization: B3LYP/6-31G(d) or B97X-D/def2-SVP (includes dispersion corrections).
- Solvation: IEFPCM (Implicit solvation model) matching the intended assay solvent.

Workflow Logic:



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Figure 2: Computational pipeline for rotational barrier estimation.

Key Insight: For biaryls, the transition state is almost invariably the planar conformation (dihedral = 0° or 180°). A constrained optimization fixing the dihedral angle at 0° and 90° is often sufficient for a rapid "scout" calculation.

Part 6: Strategic Implications in Drug Design[3]

The "Lock or Lower" Strategy

When a scaffold falls into Class 2 (the danger zone), medicinal chemists must alter the structure to shift it into Class 1 or Class 3.

- Lowering the Barrier (Shift to Class 1):
 - Remove bulky ortho-substituents (e.g., Me
F).
 - Bridge the rings with a small linker (e.g., ether, amine) to force a specific conformation, though this often creates a new ring system.[1]
- Raising the Barrier (Shift to Class 3):
 - Increase steric bulk at ortho positions (e.g., F
Cl
Me
-Bu).[1]
 - Add a "buttressing" group at the meta position to prevent the ortho substituent from bending away during rotation.

Case Study: Sotorasib (LUMAKRAS™)

Sotorasib, a KRAS G12C inhibitor, utilizes a stable biaryl axis (Class 3).[1] The restricted rotation allows the molecule to lock into a cryptic pocket on the KRAS protein.

- Design Feature: The high rotational barrier (>30 kcal/mol) ensures that the drug exists as a single, stable atropisomer, preventing in vivo racemization which could lead to off-target

toxicity or loss of potency.

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